

Proper Disposal of 2-Furoylglycine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Furoylglycine

Cat. No.: B1328790

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This document provides essential safety and logistical information for the proper disposal of **2-Furoylglycine**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Hazard Assessment and Safety Precautions

2-Furoylglycine is classified as a chemical that can cause skin, eye, and respiratory irritation. It is also a combustible solid. Therefore, appropriate personal protective equipment (PPE) must be worn when handling this compound for disposal.

Table 1: Hazard and Safety Information for **2-Furoylglycine**

Hazard Classification	GHS Hazard Codes	Precautionary Statements	Required PPE
Skin Irritant (Category 2)	H315	P264, P280, P302+P352	Chemical-resistant gloves, Lab coat
Eye Irritant (Category 2)	H319	P280, P305+P351+P338	Safety goggles or face shield
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	P261, P271, P304+P340	Respiratory protection (if dust is generated)
Combustible Solid	-	Keep away from heat and open flames	-

Waste Segregation and Container Management

Proper segregation and containment of **2-Furoylglycine** waste are critical to prevent accidental reactions and ensure compliant disposal.

Step-by-Step Waste Collection Protocol:

- Designate a Waste Container: Use a dedicated, chemically compatible container for **2-Furoylglycine** waste. A high-density polyethylene (HDPE) container with a secure screw-top lid is recommended for solid waste.
- Labeling: Immediately label the waste container as "Hazardous Waste." The label must include:
 - The full chemical name: "**2-Furoylglycine**"
 - CAS Number: 5657-19-2
 - The date the waste was first added.
 - Appropriate hazard pictograms (e.g., irritant).

- Segregation:
 - Solid Waste: Collect solid **2-Furoylglycine**, contaminated weighing boats, and disposable lab supplies (e.g., gloves, wipes) in the designated solid waste container.
 - Liquid Waste: If **2-Furoylglycine** is in a solution, collect it in a separate, clearly labeled liquid hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
 - Incompatible Wastes: Avoid mixing **2-Furoylglycine** waste with strong oxidizing agents.

Disposal Procedures

The disposal of **2-Furoylglycine** must be handled through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.

Experimental Protocol for Final Disposal:

- Storage of Waste: Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure area within the laboratory. This area should be away from general lab traffic and sources of ignition.
- Arrange for Pickup: Once the waste container is full or the project is complete, contact your institution's EHS department to schedule a chemical waste pickup.
- Documentation: Complete any required waste disposal forms provided by your EHS department, ensuring all information about the waste is accurate and complete.
- Spill Management: In the event of a small spill, absorb the material with an inert absorbent like vermiculite or sand. Collect the contaminated absorbent into a sealed container and label it as hazardous waste. For larger spills, evacuate the area and contact your institution's emergency response team.

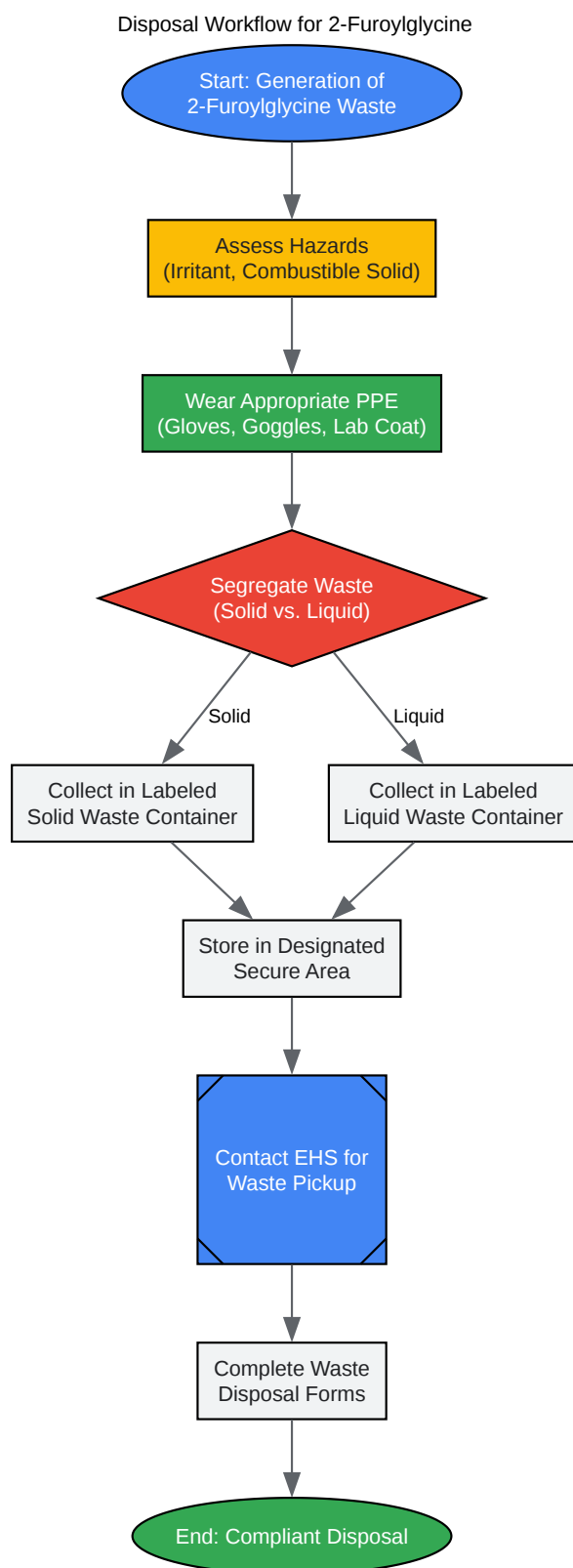
Prohibited Disposal Methods:

- DO NOT dispose of **2-Furoylglycine** in the regular trash.
- DO NOT dispose of **2-Furoylglycine** down the sink or into any sanitary sewer system.

- DO NOT attempt to evaporate **2-Furoylglycine** in a fume hood as a method of disposal.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **2-Furoylglycine**.



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Caption: Disposal workflow for **2-Furoylglycine**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2-Furoylglycine**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines.

- To cite this document: BenchChem. [Proper Disposal of 2-Furoylglycine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1328790#2-furoylglycine-proper-disposal-procedures\]](https://www.benchchem.com/product/b1328790#2-furoylglycine-proper-disposal-procedures)

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